

Advanced NMR Technical Support: Oseltamivir & Impurities

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Compound of Interest

Compound Name: *Oseltamivir acid methyl ester
hydrochloride*

Cat. No.: *B15560351*

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Case ID: OSL-NMR-001

Status: Open Assigned Specialist: Senior Application Scientist^[1]

Welcome to the Technical Support Center

You have reached the Tier 3 Support Desk for Oseltamivir (Tamiflu) process analysis. This guide addresses the specific NMR challenges encountered during the synthesis and purification of Oseltamivir Phosphate, specifically via the industrial standard Roche route (shikimic acid starting material).

Our goal is to move you from "undefined multiplets" to "structural certainty."

Quick Navigation (Select Your Issue)

Module 1: Phosphorus Contaminants (The "Ghost" Signals)

User Complaint:"My

H NMR shows unexpected aromatic multiplets in the 7.5–7.7 ppm region, and the purity calculation is failing."

Diagnosis: This is the hallmark of Triphenylphosphine Oxide (TPPO) contamination. In the Roche synthesis, the Staudinger reaction (converting azide to amine) utilizes triphenylphosphine (

). The byproduct, TPPO, is notoriously difficult to remove completely via crystallization due to its high solubility in organic solvents and ability to co-crystallize.

The Solution:

P NMR Discrimination Do not rely solely on

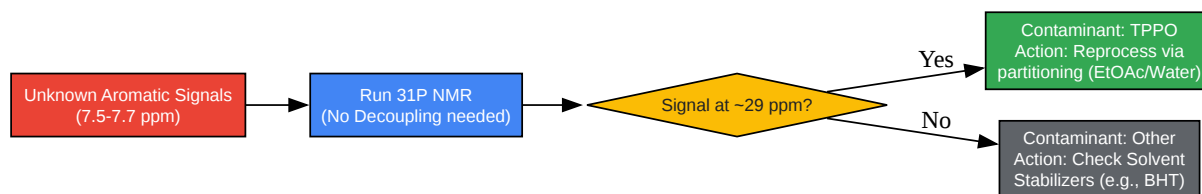
H NMR, as the aromatic region of Oseltamivir is usually clean, making TPPO stand out but hard to quantify against the noise. Use

P NMR for absolute specificity.

Technical Reference Data:

Compound	P Chemical Shift (ppm)	Signal Multiplicity	Notes
Oseltamivir Phosphate	~0.0 ppm	Singlet	Shift is pH-dependent. [1]
Triphenylphosphine Oxide	+29.0 to +32.0 ppm	Singlet	Distinct downfield shift. [1]
Triphenylphosphine	-5.0 to -6.0 ppm	Singlet	Unreacted reagent (rare). [1]

Troubleshooting Workflow:



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Figure 1: Decision tree for identifying phosphorus-based contaminants.

Module 2: Stereochemical Integrity (The Epimer Problem)

User Complaint: "I have the right mass, but the alkene proton signal is split or shifted. Is it an epimer?"

Diagnosis: Stereochemical leakage.[1] The Oseltamivir scaffold has three contiguous chiral centers (C3, C4, C5).[2] The most common issues arise from the epoxide ring-opening step (regio- and stereoselectivity) or epimerization during the introduction of the basic amine.

Critical Analysis: Coupling Constants (

) The cyclohexane ring of Oseltamivir adopts a specific half-chair conformation.[1] Epimers (diastereomers) will display significantly different vicinal coupling constants (

) due to the Karplus relationship.

Target Region: Focus on H3, H4, and H5.

Proton	Active Drug ()	Epimer Impurity (e.g., or)	Mechanism of Detection
H3 (Ether)	~3.7-4.0 ppm	Shifted 0.2 ppm	changes from trans-diaxial-like to gauche. [1]
H4 (Acetamido)	~4.2 ppm	Broadening or splitting	Sensitive to H3/H5 orientation. [1]
H2 (Alkene)	~6.6-6.8 ppm	Distinct doublet	Shift indicates ring strain changes. [1]

Advanced Verification: If 1D NMR is ambiguous, run a 1D-NOE or 2D-NOESY.

- Active Drug: Strong NOE correlation between H3 and H5 (they are cis to each other in the active pharmaceutical ingredient).
- Epimer: Loss of H3-H5 correlation indicates trans relationship (inversion at one center). [\[1\]](#)

Module 3: Impurity Fingerprinting (A, B, & C)

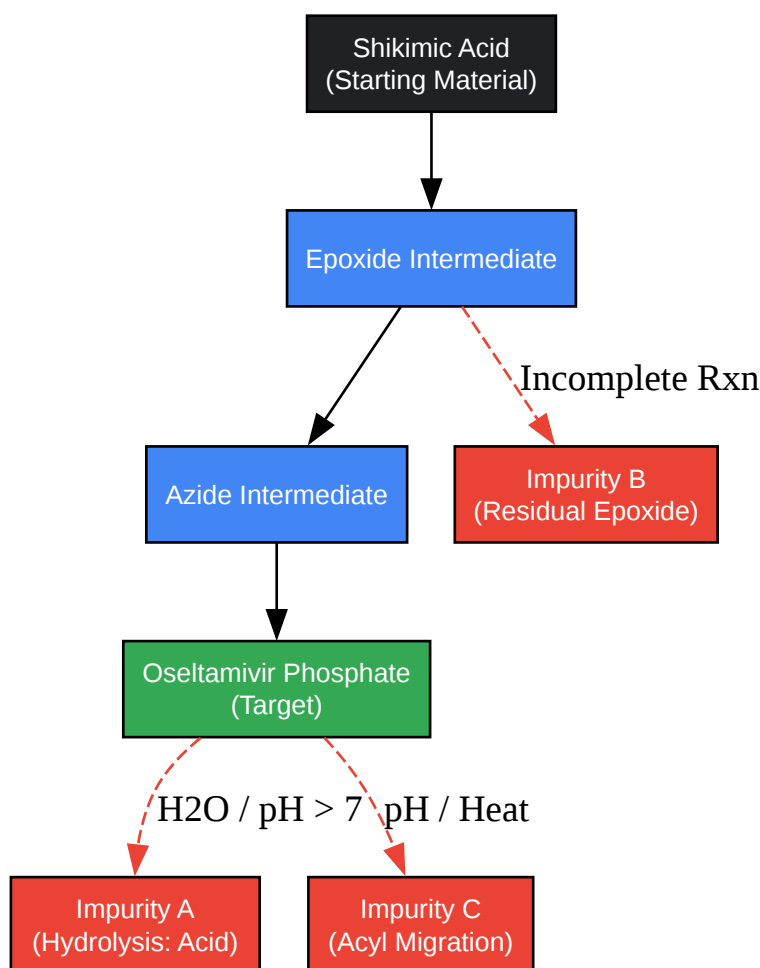
User Complaint: "I see small peaks near the ethyl ester region or the acetyl group. Which impurity is this?"

Diagnosis: You are likely seeing Pharmacopeial Impurities A, B, or C. These are structural degradants, not stereoisomers.

Impurity Identification Table:

Impurity Code	Common Name	Structural Change	Key NMR Diagnostic Feature
Impurity A	Oseltamivir Acid	Hydrolysis of Ethyl Ester	Loss of ethyl quartet (~4.2 ppm) and triplet (~1.3 ppm). [1]
Impurity B	Epoxide Intermediate	Incomplete Ring Opening	Upfield shift of H3/H4/H5; appearance of epoxide protons (~3.0-3.5 ppm). [1]
Impurity C	N,N-Acyl Migration	Migration of Acetyl to Amine	Shift of Acetyl-CH singlet; appearance of new NH signals. [1]
Des-acetyl	Free Amine	Hydrolysis of Amide	Loss of Acetyl-CH singlet (~2.0 ppm). [1]

Impurity Origin Pathway:



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Figure 2: Origin of key pharmacopeial impurities during synthesis and storage.[1]

Module 4: Experimental Protocol

Issue: "My spectrum is broad/messy because of the phosphate salt." Protocol: Phosphate Desalting (The "Free Base" Prep)

Direct NMR of the phosphate salt in DMSO-

or D

O is possible but often results in broad amine signals due to exchange.[1] For high-resolution structural characterization, convert to the free base in situ or via extraction.[1]

Method A: Biphasic Extraction (Recommended for Impurity Profiling)

- Dissolve 20 mg Oseltamivir Phosphate in 1 mL D₂O.
- Add 1 mL CDCl₃ and 20 mg solid Na₂CO₃.
- Shake vigorously for 1 minute in a vial.
- Allow layers to separate.^[1]
- Extract the bottom layer (CDCl₃) carefully.^[1]
 - Why? The free base partitions into chloroform; the phosphate salts remain in the water.
- Run NMR on the CDCl₃ layer.^[1]

Method B: In-situ Shift (Quick Check)

- Dissolve sample in DMSO-^[1]
- Add 1 drop of D₂O to shake off exchangeable protons (NH/OH) if they are obscuring the scaffold signals.
- Note: This does not remove the salt, so chemical shifts may vary slightly from literature values of the free base.

References & Authority

- Roche Synthesis & Impurities: Karpf, M., & Trussardi, R. (2009).[1] New, azide-free transformation of epoxides into 1,2-diamino compounds: Synthesis of the anti-influenza neuraminidase inhibitor Oseltamivir phosphate (Tamiflu).[1].
- Impurity Profiling: Nie, X., et al. (2025).[1] Quantification of Oseltamivir Phosphate Enantiomeric Impurity by Chiral HPLC Method With the Aid of Solvent Extraction and Phosphate Salt-Out Method. (Note: Discusses the solvent extraction necessity).
- NMR of TPPO: The chemical shift of Triphenylphosphine oxide is a standard reference value in phosphorus NMR, typically cited at

29.0 ppm in CDCl₃

.
- Stereochemical Assignment: Ishikawa, H., et al. (2010).[1] High-yielding synthesis of the anti-influenza neuraminidase inhibitor (-)-oseltamivir by three "one-pot" operations.[1].[1]

For further assistance, please upload your FID files to the secure portal referencing Case ID OSL-NMR-001.[1]

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Sources

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- 2. researchgate.net [researchgate.net]
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